

Technical Support Center: Profiling and Optimizing Scientific Applications on NVIDIA H100

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Compound of Interest

Compound Name: H100

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals profile and optimize their scientific applications on NVIDIA **H100** GPUs.

Troubleshooting Guides

Issue: Low GPU Utilization in a Molecular Dynamics Simulation

Symptom: You are running a molecular dynamics simulation (e.g., GROMACS, NAMD, LAMMPS) on an **H100** GPU, but the GPU utilization, as reported by `nvidia-smi`, is consistently below 80%.

Possible Causes and Solutions:

- CPU Bottleneck: The CPU might not be able to preprocess data or offload computations to the GPU fast enough.
 - Troubleshooting Steps:

1. Profile the application using NVIDIA Nsight Systems to visualize the CPU-GPU interaction.
 2. Look for large gaps between kernel executions on the GPU timeline, which may indicate the GPU is waiting for the CPU.
 3. In the Nsight Systems report, examine the CPU thread states. If a core involved in data preparation is frequently idle, it's a sign of a bottleneck.
- Solution:
 - Optimize data loading and preprocessing pipelines. Use libraries that are optimized for GPU data transfer.
 - Consider using NVIDIA GPUDirect Storage to allow the GPU to directly access data from storage, bypassing the CPU.[\[1\]](#)
 - Inefficient Kernel Launch Configuration: The way CUDA kernels are launched might not be optimal for the **H100** architecture.
 - Troubleshooting Steps:
 1. Use NVIDIA Nsight Compute to profile the individual kernels of your simulation.
 2. Analyze the "Occupancy" section to see if the theoretical and achieved occupancies are low. Low occupancy means that the streaming multiprocessors (SMs) on the GPU are underutilized.
 - Solution:
 - Experiment with different thread block sizes.[\[1\]](#)
 - Ensure that the problem size is large enough to saturate the GPU's computational resources.
 - Memory Access Patterns: Inefficient memory access can lead to stalls, where the GPU is waiting for data from memory.

- Troubleshooting Steps:

1. In Nsight Compute, examine the "Memory Workload Analysis" section.
2. Look for high latency in memory operations and low memory bandwidth utilization.

- Solution:

- Optimize your CUDA kernels to ensure coalesced memory access, where threads in a warp access contiguous memory locations.[\[2\]](#)
- Utilize the **H100**'s shared memory to reduce global memory access.[\[3\]](#)

Issue: Slower than Expected Performance in a Deep Learning-based Drug Discovery Application

Symptom: You are training a deep learning model for a drug discovery task (e.g., protein structure prediction, virtual screening) on an **H100**, but the performance improvement over an older GPU like the A100 is not as significant as expected.

Possible Causes and Solutions:

- Not Leveraging **H100**-Specific Hardware Features: Your application may not be taking advantage of the architectural improvements in the **H100**, such as the fourth-generation Tensor Cores and the Transformer Engine.

- Troubleshooting Steps:

1. Verify that you are using the latest versions of your deep learning framework (e.g., TensorFlow, PyTorch) and NVIDIA libraries (CUDA, cuDNN).
2. Check the documentation of your framework to ensure you are enabling **H100**-specific optimizations.

- Solution:

- Enable mixed-precision training using FP8 and FP16 data types to leverage the **H100**'s Tensor Cores. The **H100**'s Transformer Engine is specifically designed to accelerate

these operations.[4]

- For transformer-based models, ensure the Transformer Engine is being utilized.
- Suboptimal Hyperparameters: The hyperparameters used for training might not be tuned for the **H100**'s architecture.
 - Troubleshooting Steps:
 1. Profile the training process with Nsight Systems to identify any bottlenecks.
 - Solution:
 - Experiment with larger batch sizes. The **H100**'s increased memory bandwidth can often handle larger batches, which can improve throughput.
 - Adjust the learning rate and other hyperparameters to find the optimal configuration for the **H100**.
- Inefficient Data Pipeline: The GPU may be waiting for data, similar to the molecular dynamics scenario.
 - Troubleshooting Steps:
 1. Use Nsight Systems to analyze the data loading and preprocessing stages.
 - Solution:
 - Optimize your data loading pipeline to ensure the GPU is continuously fed with data.
 - Use data prefetching techniques to load data into memory before it is needed.

FAQs

Q1: What are the key performance metrics I should monitor when profiling my scientific application on an **H100** GPU?

A1: When profiling on an **H100**, you should monitor a range of metrics to get a comprehensive view of your application's performance. These can be categorized as follows:

Metric Category	Key Metrics to Monitor	Tools
GPU Utilization	GPU Utilization (%), Memory Utilization (%)	nvidia-smi, NVIDIA Nsight Systems
Memory Performance	Memory Bandwidth (GB/s), L1/L2 Cache Hit Rate	NVIDIA Nsight Compute
Compute Performance	FLOPS (Floating-Point Operations per Second), Tensor Core Utilization (%)	NVIDIA Nsight Compute
Kernel Performance	Kernel execution time, Occupancy, Warp execution efficiency	NVIDIA Nsight Compute
System-Level Performance	CPU-GPU data transfer times, PCIe bandwidth	NVIDIA Nsight Systems

Q2: My application is memory-bound. How can I optimize memory access patterns on the **H100**?

A2: Optimizing memory access is crucial for performance on the **H100**. Here are several techniques:

- **Coalesced Memory Access:** Ensure that threads within the same warp access contiguous memory locations. This allows the GPU to consolidate multiple memory requests into a single transaction, maximizing bandwidth.[\[2\]](#)
- **Utilize Shared Memory:** Shared memory is a small, fast, on-chip memory that can be used as a programmer-managed cache. Staging data in shared memory can significantly reduce latency compared to accessing global memory.[\[3\]](#)
- **Leverage the Tensor Memory Accelerator (TMA):** The **H100** introduces the TMA, which can efficiently transfer large blocks of data between global and shared memory, reducing the overhead of managing these transfers in your CUDA code.[\[2\]](#)
- **Asynchronous Data Movement:** Use CUDA streams to overlap data transfers with computation. This can hide the latency of memory operations by keeping the GPU busy with

other work.

Q3: How do I choose the right precision (FP64, FP32, TF32, FP16, FP8) for my application?

A3: The choice of precision depends on the specific requirements of your scientific application.

Precision	Use Case	H100 Advantage
FP64	High-precision scientific simulations (e.g., certain molecular dynamics, climate modeling) where numerical accuracy is paramount.	The H100 offers a significant increase in FP64 performance over the A100. [5] [6]
FP32	Traditional single-precision workloads.	While H100 improves on A100's FP32 performance, the most significant gains are in lower precisions.
TF32	A hybrid format that offers the range of FP32 with the precision of FP16. It's a good default for deep learning training to get a performance boost with minimal code changes.	H100's Tensor Cores accelerate TF32 operations.
FP16/BF16	Mixed-precision training for deep learning models. Can significantly speed up training and reduce memory usage.	The H100's fourth-generation Tensor Cores provide a substantial performance uplift for these precisions. [4]
FP8	Primarily for deep learning inference and training of transformer models. Offers the highest throughput.	The H100 is the first NVIDIA GPU to support FP8, enabled by its Transformer Engine, providing a massive performance boost for compatible models. [4] [7]

Q4: What is the recommended workflow for profiling and optimizing a CUDA application on the **H100**?

A4: A systematic approach is recommended, starting with a high-level view and progressively drilling down into the details.

Caption: A typical workflow for profiling and optimizing a CUDA application on the **H100**.

Experimental Protocols

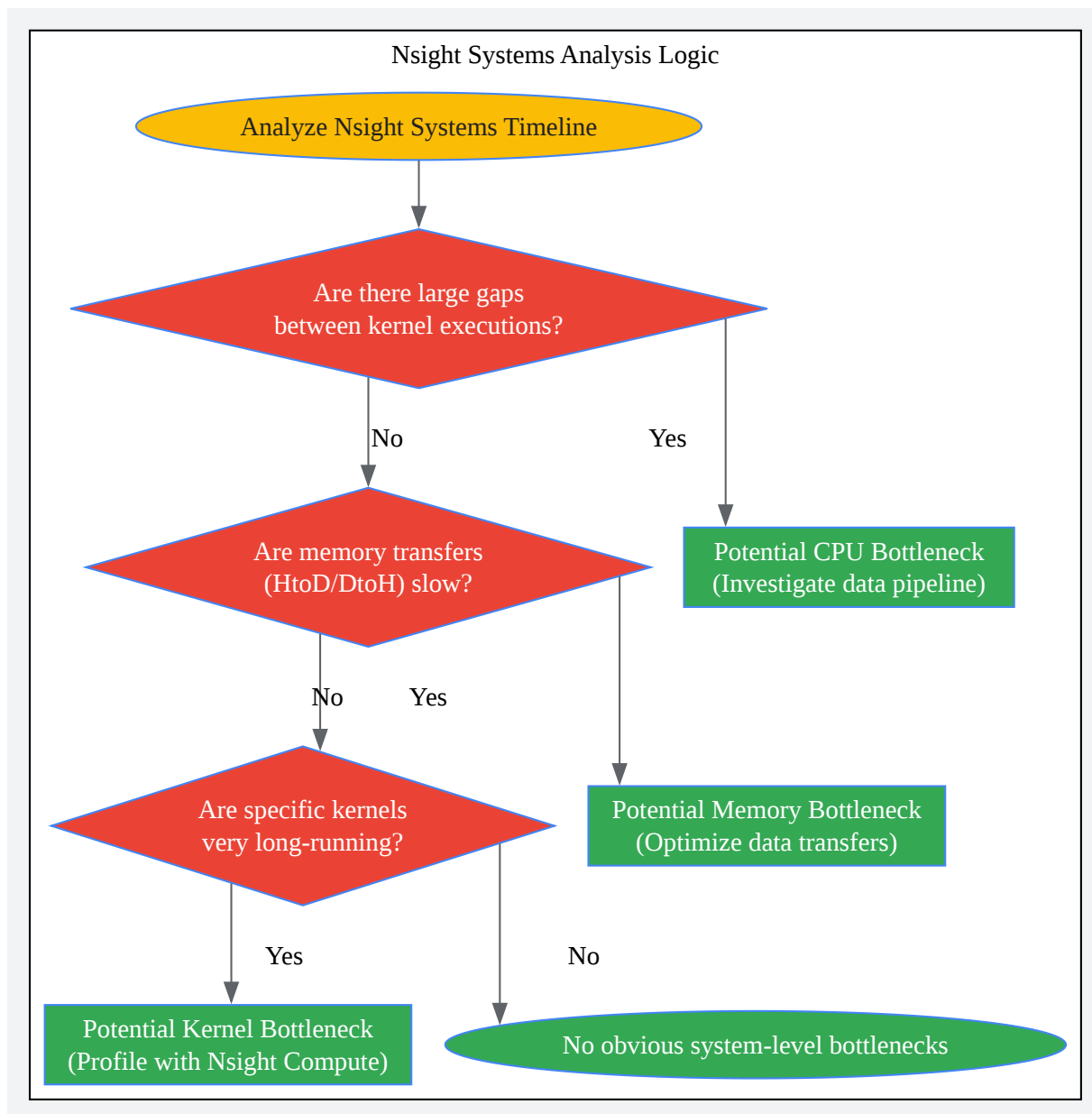
Protocol 1: High-Level System Profiling with Nsight Systems

Objective: To get a system-wide overview of your application's performance and identify major bottlenecks such as CPU-GPU transfer inefficiencies or long-running kernels.

Methodology:

- Launch Nsight Systems: Open the Nsight Systems GUI.
- Configure the Profile:
 - In the "Target for profiling" section, select your local machine or a remote target where the **H100** is located.
 - For the "Command line with arguments," enter the command to run your scientific application.
 - Ensure that "Collect CUDA trace" is checked. For a first pass, the default settings are usually sufficient.
- Start Profiling: Click the "Start" button. Nsight Systems will launch your application and collect trace data.
- Analyze the Timeline:
 - Once the application finishes, the timeline view will be displayed.

- Examine the CUDA row: Look for the execution of your kernels on the GPU timeline. Large gaps between kernels can indicate that the GPU is idle, waiting for the CPU.
- Inspect the CPU rows: Correlate CPU activity with GPU activity. Look for threads that are responsible for preparing data for the GPU. High utilization of these threads followed by GPU activity is expected. Idle periods on the GPU while these CPU threads are active can indicate a CPU-bound application.
- Analyze Memory Transfers: Look at the "CUDA HW" rows for memory copy operations (HtoD for host-to-device and DtoH for device-to-host). Long-running memory transfers can be a bottleneck.



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Caption: A logical flow for analyzing an Nsight Systems timeline to identify performance bottlenecks.

Protocol 2: Detailed CUDA Kernel Analysis with Nsight Compute

Objective: To perform an in-depth analysis of a specific CUDA kernel identified as a potential bottleneck from Nsight Systems.

Methodology:

- Launch Nsight Compute: Open the Nsight Compute GUI.
- Configure the Profile:
 - Set the "Application to launch" to your application's executable.
 - In the "Profile" section, you can choose to profile all kernels or specify a particular kernel to focus on.
- Run the Profile: Click "Launch." Nsight Compute will run your application and collect detailed performance data for the specified kernel(s).
- Analyze the Report:
 - GPU Speed Of Light Section: This provides a high-level summary of whether your kernel is compute-bound or memory-bound.
 - Memory Workload Analysis: This section gives detailed insights into memory access patterns, including L1/L2 cache hit rates and memory bandwidth utilization. Look for low cache hit rates and low bandwidth utilization as signs of inefficient memory access.
 - Scheduler Statistics: This section provides information on warp scheduling and can indicate potential instruction stalls.
 - Source Counters: This view correlates performance metrics directly with your CUDA source code, allowing you to pinpoint the exact lines of code that are causing performance

issues.

Data Presentation

H100 vs. A100 Performance Comparison for Scientific Applications (Illustrative)

The following table provides an illustrative comparison of the performance gains that can be expected with the **H100** compared to the A100 for various scientific computing workloads. Actual performance will vary based on the specific application and its optimization.

Application/Benchmark	Metric	A100 Performance (Baseline)	H100 Performance (Relative Speedup)	Key H100 Architectural Advantage
Molecular Dynamics (e.g., GROMACS)	ns/day	1.0x	~2.0x - 2.5x[6]	Higher memory bandwidth and FP64 performance
Quantum Chemistry	Time to solution	1.0x	~2.0x	Enhanced FP64 compute capabilities
Large Language Model Training (e.g., GPT-3)	Training throughput	1.0x	Up to 4.0x[8]	Transformer Engine and FP8 support
High-Performance Linpack (HPL)	TFLOPS	1.0x	~3.0x	Increased number of CUDA cores and higher clock speeds

Note: The performance speedups are approximate and can be influenced by many factors, including the dataset, model size, and software optimizations.

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